

Proper Disposal Procedures for Formamide-d2: A Comprehensive Guide

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Compound of Interest

Compound Name: Formamide-d2

Cat. No.: B1490776

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This document provides essential safety and logistical information for the proper handling and disposal of **formamide-d2** in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. **Formamide-d2**, a deuterated form of formamide, is a suspected carcinogen and reproductive toxin, necessitating careful management of its use and disposal.^{[1][2][3]}

Key Physical and Chemical Properties

Understanding the properties of formamide is crucial for safe handling. As **formamide-d2** is an isotopic variant, its properties are comparable to that of standard formamide.

Property	Value	Source
Appearance	Clear Liquid	[4]
Odor	Ammonia-like	[4]
Melting Point/Range	2 - 3 °C / 35.6 - 37.4 °F	[4][5]
Boiling Point/Range	210 °C / 410 °F	[4][5]
Flash Point	175 °C / 347 °F	[4]
Density	1.133 - 1.134 g/cm ³ at 25 °C	[4][5]
Solubility	Miscible in water	[4]
Autoignition Temperature	500 °C / 932 °F	[4]

Experimental Protocols for Safe Disposal

The following protocols outline the step-by-step procedures for the safe disposal of **formamide-d2** waste, including contaminated materials.

Waste Collection

- Container Selection: Use a dedicated, sealable, and airtight waste container compatible with **formamide-d2**. [6] The container should be clearly labeled as "Hazardous Waste" and specify "**Formamide-d2**".
- Segregation: Do not mix **formamide-d2** waste with other chemical waste streams. [6] It should be collected in its pure form or in solutions. [6]
- Labeling: Attach a completed hazardous waste label to the container as soon as the first drop of waste is added. [2][6]
- Storage: Store the waste container in a designated, well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, bases, and certain metals like brass and lead. [1][6] The storage area should be within a certified laboratory chemical fume hood. [6]

Disposal of Contaminated Materials

- Solid Waste: Gloves, kimwipes, and other solid materials contaminated with **formamide-d2** must be disposed of as hazardous waste.^[2] Place these items in a separate, impervious container that is also clearly labeled as hazardous waste containing **formamide-d2**.^[2]
- Empty Containers: Empty containers that once held **formamide-d2** must also be treated as hazardous waste and properly labeled.^[2] Residue in empty containers can still pose a risk.^[1]

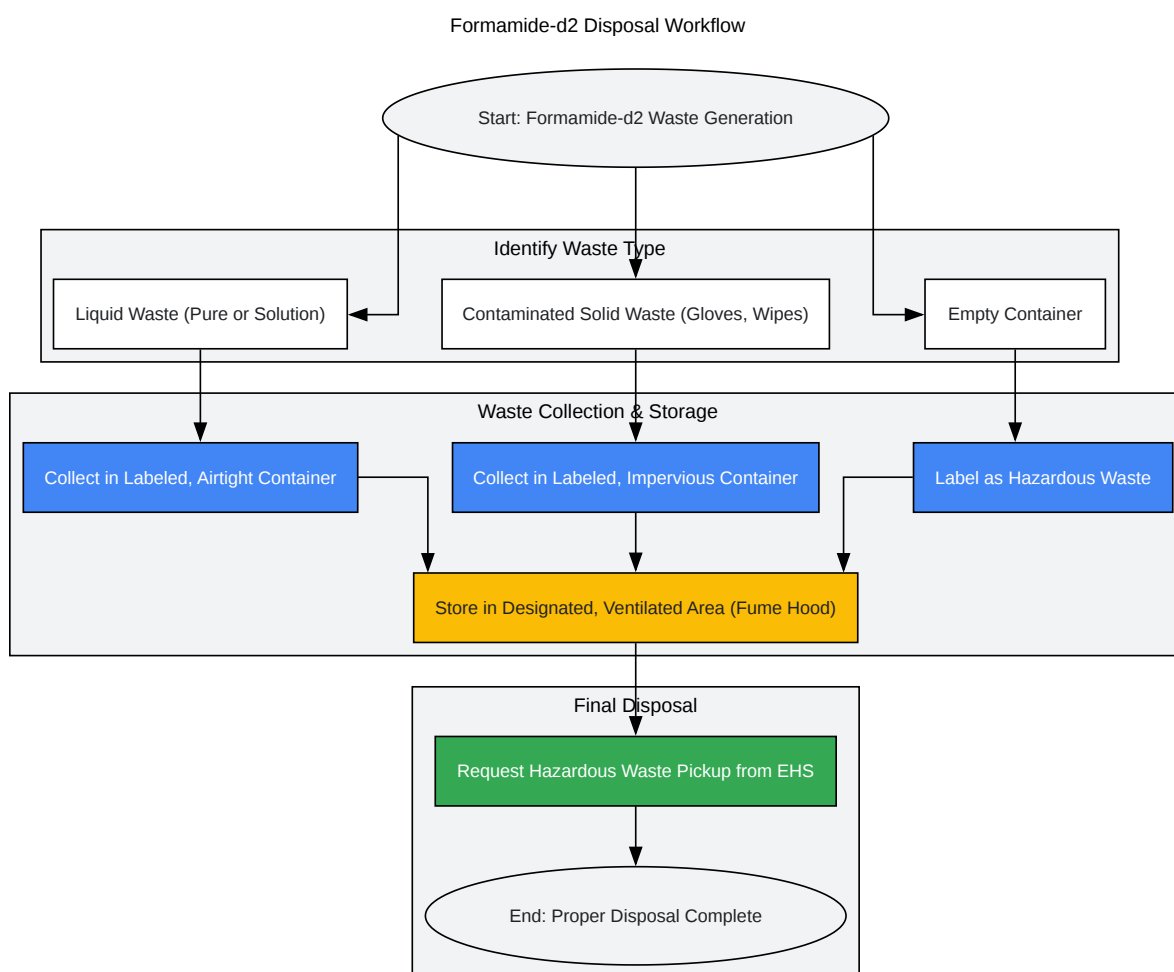
Spill Management

In the event of a **formamide-d2** spill, the following procedures should be followed:

- Evacuation and Ventilation: For large spills, immediately evacuate the area and ensure adequate ventilation.^{[1][7]} If the spill is outside a fume hood, secure the area and contact the Environmental Health & Safety (EHS) office.^[6]
- Personal Protective Equipment (PPE): For small, manageable spills (cleanable within 10 minutes) by trained personnel, appropriate PPE is mandatory. This includes nitrile gloves, chemical splash goggles, and a fully-buttoned lab coat.^[6] A respirator may be necessary depending on the spill's size and location.^{[6][7]}
- Containment and Cleanup:
 - Absorb the spill using an inert, dry material such as sand, diatomaceous earth, or a universal binding agent.^{[1][6][8]}
 - Place the absorbent material into a suitable, sealable container for disposal as hazardous waste.^{[6][7]}
 - Clean the contaminated surface with plenty of water.^[1]
- Reporting: All spills and exposures must be reported to the Principal Investigator or supervisor as soon as possible.^[6]

Formamide-d2 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **formamide-d2**.



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Caption: Decision workflow for the safe disposal of **formamide-d2** waste.

First Aid Procedures

In case of exposure to **formamide-d2**, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water at an emergency eyewash station for at least 15 minutes and seek medical attention.[6]
- Skin Contact: Flush the affected skin with plenty of water for at least 15 minutes.[6] Remove contaminated clothing and seek medical attention.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician immediately.[1][7]

Always have the Safety Data Sheet (SDS) available when seeking medical attention.[4][5][7]

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